



Gastrin I (1-14), Human: Technical Support & Troubleshooting Guide

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Compound of Interest		
Compound Name:	Gastrin I (1-14), human	
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for handling and solubilizing **Gastrin I (1-14)**, **human**.

Frequently Asked Questions (FAQs)

Q1: What is Gastrin I (1-14), human, and what is its primary function?

A1: **Gastrin I (1-14), human**, is a 14-amino acid fragment of the gastrointestinal peptide hormone Gastrin I.[1] Its primary role is the stimulation of gastric acid secretion by binding to the CCK2/Gastrin receptors located on the parietal cells of the stomach.[2]

Q2: My lyophilized Gastrin I (1-14) powder contains Trifluoroacetic acid (TFA). How does this affect my experiments?

A2: TFA is a common counterion remaining from the HPLC purification process.[2] Its presence can impact the net weight of the peptide, with the peptide content typically being over 80%.[2] Importantly, TFA salts generally improve the solubility of peptides in aqueous solutions.[2] For most standard in vitro assays, residual TFA levels are unlikely to cause interference.[2] However, for highly sensitive cellular or biochemical studies, its presence should be noted.[2]

Q3: What are the recommended storage conditions for Gastrin I (1-14), human?



A3: Lyophilized Gastrin I (1-14) should be stored in a freezer at or below -20°C.[2] Once reconstituted, the peptide solution should be kept at 4°C for up to 5 days or stored frozen at -20°C for up to 3 months. To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution before freezing.

Troubleshooting Guide: Solubility Issues Initial Steps for Reconstitution

Before attempting to dissolve the peptide, follow these general best practices:

- Centrifuge the vial: Briefly spin down the vial to ensure all the lyophilized powder is at the bottom.
- Equilibrate to room temperature: Allow the vial to warm to room temperature before opening to avoid condensation.
- Use a small test amount: To determine the best solvent, it is advisable to first test the solubility with a small portion of the peptide.

Solvent Selection and Protocol

Choosing the correct solvent is critical for successfully solubilizing Gastrin I (1-14). The choice of solvent depends on the specific requirements of your experiment.



Solvent/Method	Concentration	Protocol	Considerations
Water (Sterile, Oxygen-Free)	Up to 100 mg/mL	Add the required volume of water to the peptide. If dissolution is slow, brief sonication may be necessary to achieve a clear solution.[3]	This is the preferred solvent for most biological applications. Ensure the resulting solution is clear and free of particulates.
Ammonium Hydroxide (NH4OH)	Up to 1 mg/mL in 0.1% NH4OH	Prepare a 0.1% solution of NH4OH in water. Add the appropriate volume to the peptide vial.	This basic solution can help solubilize acidic peptides.
Acetic Acid	Not specified	If the peptide does not dissolve in water, try a 10%-30% acetic acid solution.[1]	Useful for basic peptides, but the acidic nature may not be suitable for all experimental setups.
Dimethyl Sulfoxide (DMSO)	Not specified	For very hydrophobic peptides, dissolve in a small amount of 100% DMSO first, then slowly add the aqueous buffer to the desired concentration. [1][4]	DMSO is a good option for hydrophobic peptides but can be toxic to some cell lines. Check the tolerance of your experimental system to DMSO.[4]

Experimental Protocol: Solubilization using Sonication

- Add the calculated volume of sterile, oxygen-free water or buffer to the vial containing the lyophilized Gastrin I (1-14) peptide.
- Vortex the vial gently.
- If the peptide does not fully dissolve, place the vial in an ice bath.

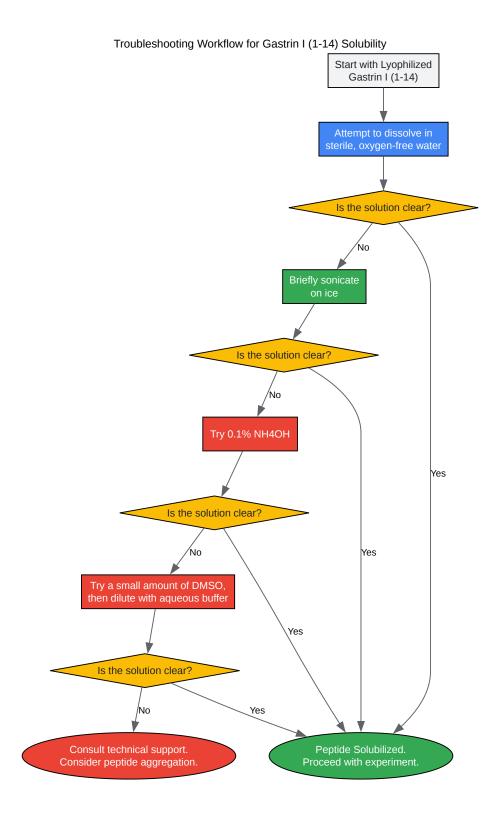


- Sonicate the mixture for short bursts (e.g., 3 times for 10 seconds each), returning the vial to the ice bath between each sonication burst to prevent heating.
- Visually inspect the solution. A successfully solubilized peptide will result in a clear, particlefree solution.

Visualizing Experimental Workflows and Pathways Troubleshooting Workflow for Gastrin I (1-14) Solubility

The following diagram outlines a systematic approach to troubleshooting solubility issues with Gastrin I (1-14).





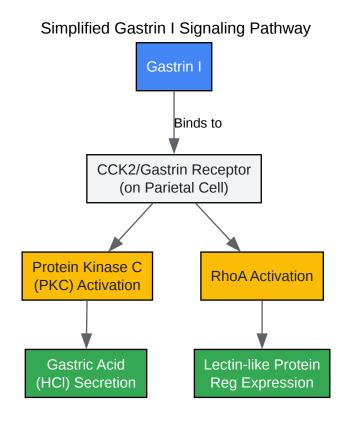
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Caption: A flowchart for selecting the appropriate solvent for Gastrin I (1-14).



Signaling Pathway of Gastrin I

This diagram illustrates the simplified signaling pathway initiated by Gastrin I binding to its receptor.



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